

Introduction: The Significance of the Chiral Pyrrolidine Scaffold

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Compound of Interest

Compound Name: *(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol*

CAS No.: 303111-43-5

Cat. No.: B1270727

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The pyrrolidine ring is a cornerstone of medicinal chemistry, a privileged five-membered nitrogen heterocycle that forms the structural core of numerous natural products and synthetic drugs.^[1] Its significance stems from the sp^3 -hybridized, non-planar nature of the ring, which allows for a three-dimensional exploration of pharmacophore space that is inaccessible to flat, aromatic systems.^{[1][2]} This structural rigidity and the potential for stereochemically defined substituents make chiral pyrrolidines, such as **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol**, highly valuable building blocks in the synthesis of complex, biologically active molecules.^[2]

This guide provides a comprehensive technical overview of **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol**, a versatile chiral intermediate. From its fundamental properties and stereoselective synthesis to its critical role in drug discovery, we will explore the causality behind the experimental choices that define its use in modern organic and medicinal chemistry. This molecule serves as a key precursor in the development of novel therapeutics, particularly those targeting the central nervous system (CNS).^{[2][3]}

Core Molecular Identity and Physicochemical Properties

The unambiguous identification of a chemical entity is paramount for reproducible scientific research. The preferred IUPAC name for the topic compound is (1-benzylpyrrolidin-3-yl)methanol[4]. The "(R)-" designation specifies the absolute stereochemistry at the C3 position of the pyrrolidine ring, which is critical for its interaction with chiral biological targets.

Molecular Structure

The structure consists of a pyrrolidine ring N-substituted with a benzyl group and a hydroxymethyl group at the C3 position. The stereochemistry at C3 dictates the spatial orientation of the hydroxymethyl group, a key feature for its synthetic utility.

Caption: Structure of **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol**.

Physicochemical Data

A summary of the key physicochemical properties is essential for experimental design, including solvent selection, reaction monitoring, and purification.

Property	Value	Source
CAS Number	5731-17-9	[4][5][6]
Molecular Formula	C ₁₂ H ₁₇ NO	[4][6]
Molecular Weight	191.27 g/mol	[4][5][6]
Appearance	Solid	[5]
SMILES	OCC1CCN(CC2=CC=CC=C2) C1	[4][5]
InChIKey	QPQQBJDSKDWQMJ- UHFFFAOYNA-N	[4][5]

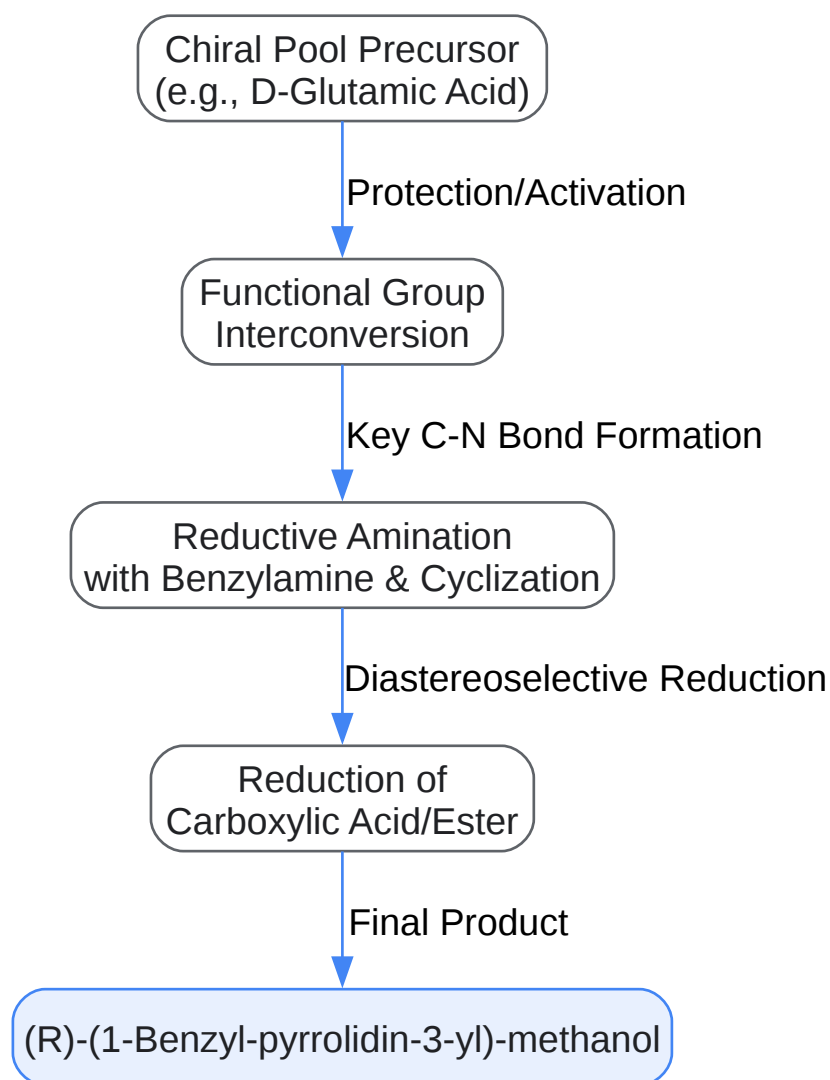
Stereoselective Synthesis: A Strategic Approach

The synthesis of enantiomerically pure pyrrolidine derivatives is a topic of significant interest.^[7] The biological activity of chiral molecules is often dependent on a single enantiomer, making stereoselective synthesis a critical requirement in drug development. Methodologies for producing **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol** often leverage the "chiral pool," using naturally occurring chiral molecules as starting materials to efficiently transfer stereochemistry.^{[2][8]}

A well-established strategy begins with a naturally available chiral starting material like D-glutamic acid or D-malic acid.^[8] This approach is often favored in industrial applications for its cost-effectiveness and the high optical purity of the final product.

Synthetic Workflow Overview

The following workflow illustrates a conceptual pathway for the synthesis, emphasizing the key transformations required to build the target molecule from a chiral precursor.



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Caption: Conceptual workflow for stereoselective synthesis.

Detailed Experimental Protocol: Synthesis from (R)-1-Benzyl-5-oxopyrrolidine-3-carboxylic acid

This protocol describes the final reduction step, a crucial transformation that establishes the primary alcohol functionality. The choice of reducing agent is critical; a strong, non-chelation-controlled reagent like Borane-THF complex ($\text{BH}_3 \cdot \text{THF}$) is effective for reducing the carboxylic acid without affecting the benzyl protecting group or the amide within the pyrrolidinone ring.

Objective: To synthesize **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol** via the reduction of (R)-1-Benzyl-5-oxopyrrolidine-3-carboxylic acid.

Materials:

- (R)-1-Benzyl-5-oxopyrrolidine-3-carboxylic acid
- Borane-tetrahydrofuran complex ($\text{BH}_3\cdot\text{THF}$), 1 M solution in THF
- Anhydrous Tetrahydrofuran (THF)
- Methanol (for quenching)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (Brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add (R)-1-Benzyl-5-oxopyrrolidine-3-carboxylic acid (1.0 eq).
- **Dissolution:** Dissolve the starting material in anhydrous THF (approx. 0.2 M concentration).
- **Cooling:** Cool the solution to 0 °C using an ice-water bath.
- **Addition of Reducing Agent:** Add $\text{BH}_3\cdot\text{THF}$ solution (approx. 2.5-3.0 eq) dropwise via the dropping funnel over 30 minutes, maintaining the internal temperature below 5 °C. **Causality Note:** The slow, controlled addition is crucial to manage the exothermic reaction and prevent side reactions.

- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-16 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using an appropriate solvent system (e.g., 50% EtOAc in hexanes) until the starting material is consumed.
- **Quenching:** Carefully cool the reaction mixture back to 0 °C and slowly add methanol dropwise to quench the excess borane. **Safety Note:** Quenching is highly exothermic and produces hydrogen gas. Ensure adequate ventilation and slow addition.
- **Workup:** Concentrate the mixture under reduced pressure. Add ethyl acetate and saturated NaHCO₃ solution. Separate the organic layer. Wash the organic layer sequentially with water and brine.
- **Drying and Filtration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate in vacuo to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol**.

Applications in Drug Discovery and Asymmetric Synthesis

(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol is not typically an active pharmaceutical ingredient (API) itself but serves as a critical chiral intermediate for the construction of more complex APIs.^[3] Its defined stereochemistry and functional handles (a secondary amine after debenzylation and a primary alcohol) make it a versatile scaffold.

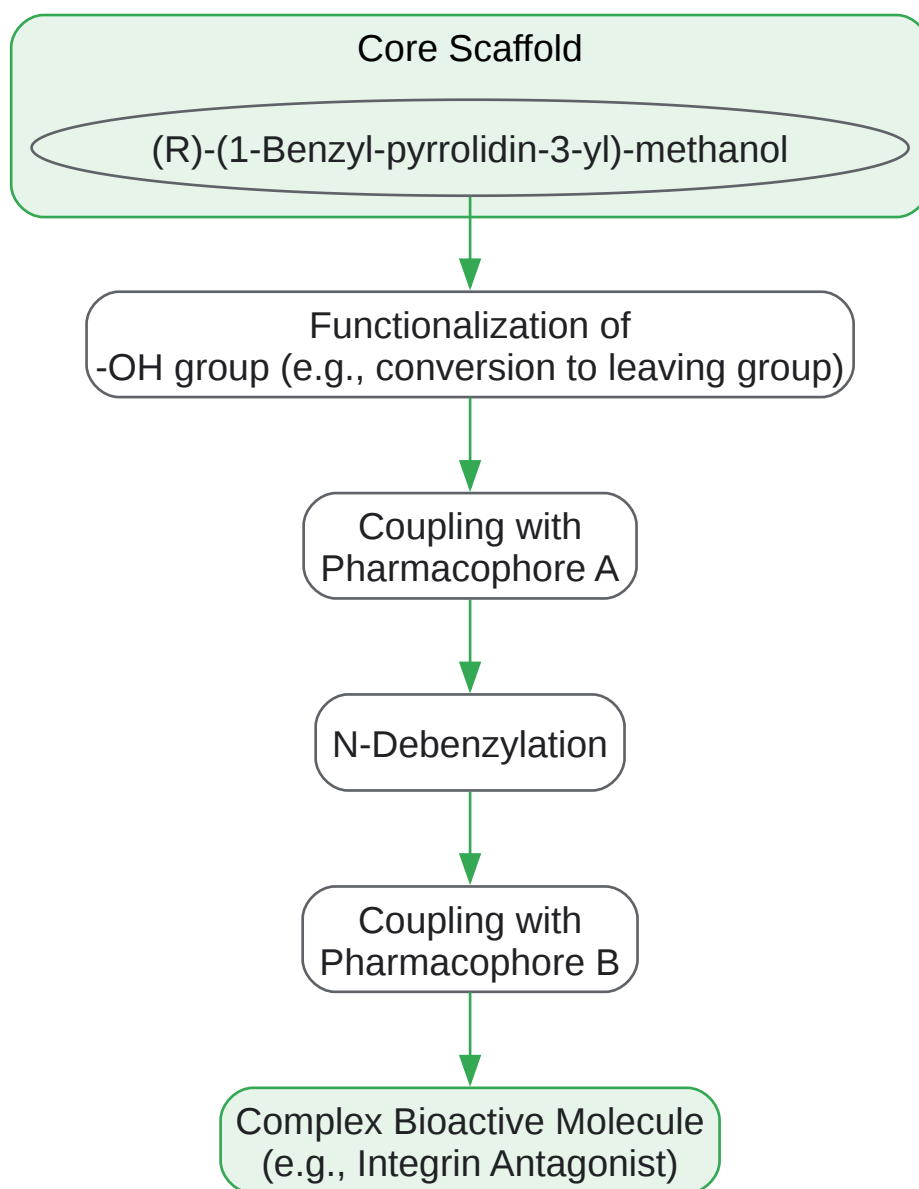
A Key Building Block for CNS-Active Agents

Research has highlighted the use of this compound and its derivatives in the synthesis of novel analgesics and anti-anxiety medications.^[3] The pyrrolidine scaffold can effectively position pharmacophoric elements to interact with specific receptors and enzymes in the central nervous system.^[3] For instance, derivatives have been shown to modulate neurotransmitter systems, which can influence mood and behavior.^[3]

Role as a Chiral Scaffold

In asymmetric synthesis, a chiral scaffold or building block is a molecule with pre-existing chirality that is incorporated into a larger target molecule. This is a primary application for **(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol**.^[9] It provides a rigid, stereochemically defined framework onto which other fragments can be built, influencing the overall stereochemistry of the final product.^[2] This is distinct from a chiral auxiliary, which is temporarily attached to direct a stereoselective reaction and is subsequently removed.^{[10][11]}

The diagram below illustrates how the (R)-pyrrolidine methanol core can be incorporated into a larger, more complex therapeutic agent, such as an integrin antagonist for treating idiopathic pulmonary fibrosis.^[12]



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Caption: Application as a chiral building block in multi-step synthesis.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and stereochemistry of the synthesized compound. A combination of spectroscopic techniques is employed for a full structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the precise structure of an organic molecule. Both ^1H and ^{13}C NMR are used to confirm the connectivity of the atoms. Advanced 2D NMR experiments like COSY and HSQC can be used for unambiguous signal assignment.^[2]

- ^1H NMR: Provides information on the chemical environment and connectivity of hydrogen atoms. Key signals include the aromatic protons of the benzyl group, the benzylic CH_2 protons, and the diastereotopic protons of the pyrrolidine and hydroxymethyl groups.
- ^{13}C NMR: Shows signals for each unique carbon atom in the molecule, confirming the carbon skeleton.

Table of Predicted NMR Data: Note: Chemical shifts (δ) are predicted and may vary based on solvent and experimental conditions. Data is extrapolated from similar structures.^{[13][14]}

Assignment	Predicted ^1H NMR Shift (ppm)	Predicted ^{13}C NMR Shift (ppm)
Ar-H (Benzyl)	7.20 - 7.40 (m, 5H)	127.0 - 129.0, 138.0 (Ar-C, Ar-Cq)
Ar- CH_2 -N	3.65 (s, 2H)	~60.0
CH_2 -OH	3.50 (d, 2H)	~65.0
Pyrrolidine CH_2	1.70 - 2.90 (m, 6H)	~30.0, ~55.0, ~58.0
Pyrrolidine CH	2.40 (m, 1H)	~40.0
OH	Variable (broad s)	-

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and confirm the elemental composition of the compound.^[2] High-Resolution Mass Spectrometry (HRMS) provides a highly accurate mass measurement, which can definitively confirm the molecular formula $\text{C}_{12}\text{H}_{17}\text{NO}$. The fragmentation pattern can also provide structural information, often showing loss of the benzyl group or the hydroxymethyl group.^[2]

Conclusion

(R)-(1-Benzyl-pyrrolidin-3-yl)-methanol stands as a testament to the power of chiral building blocks in modern chemical synthesis. Its value is derived from the stereochemically defined pyrrolidine core, which serves as a robust scaffold for constructing complex molecules with high biological relevance. A thorough understanding of its synthesis, properties, and analytical characterization enables researchers, scientists, and drug development professionals to effectively leverage this intermediate in the creation of next-generation therapeutics. The strategic application of such chiral synthons is fundamental to advancing medicinal chemistry and addressing unmet medical needs.

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